

Application Note: Columbianetin for Enzyme Inhibition Assays

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Compound of Interest

Compound Name: *Columbianetin*

CAS No.: *1147-29-1*

Cat. No.: *B075808*

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Introduction & Scope

Columbianetin (C₁₄H₁₄O₄) is a dihydrofurocoumarin phytoalexin and a primary bioactive metabolite found in *Angelica pubescens* (Duhuo) and *Angelica decursiva*. In drug discovery, it serves a dual role: it is a potential lead compound for neuroprotection (via Acetylcholinesterase inhibition) and a critical analyte in ADME/Tox studies due to the propensity of furanocoumarins to modulate Cytochrome P450 enzymes.

This guide provides high-fidelity protocols for profiling **Columbianetin** against two distinct enzyme classes. Unlike generic protocols, this document addresses the specific physicochemical challenges of furanocoumarins—specifically their lipophilicity and potential for Mechanism-Based Inhibition (MBI).

Key Physicochemical Profile

Parameter	Value/Characteristic	Experimental Implication
Molecular Weight	246.26 g/mol	Use for Molarity calculations.
Solubility	Low in water; High in DMSO/Ethanol	Stock solutions must be prepared in DMSO.
Stability	Light-sensitive (Furan moiety)	CRITICAL: Perform all assays under low light or amber vessels.
LogP	~2.5 (Lipophilic)	High non-specific binding risk in plasticware. Use glass or low-binding plates.

Core Protocol A: CYP450 Inhibition (IC₅₀ Shift Assay)

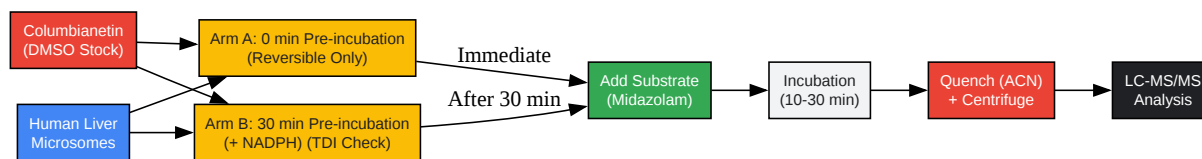
Context: Furanocoumarins are structurally alerted for Mechanism-Based Inhibition (MBI). A standard IC₅₀ assay is insufficient because it misses time-dependent inactivation. This protocol utilizes an IC₅₀ Shift design to differentiate between reversible inhibition (competitive) and irreversible inactivation (suicide inhibition).

Reagents & Materials

- Enzyme Source: Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- Test Compound: **Columbianetin** (Stock: 20 mM in DMSO).
- Probe Substrate: Midazolam (for CYP3A4) or Diclofenac (for CYP2C9).[1]
- Cofactor: NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM Glucose-6-phosphate, 0.4 U/mL G6PDH, 3.3 mM MgCl₂).
- Quench Solution: Acetonitrile (ACN) with Internal Standard (e.g., Propranolol).

Experimental Workflow (The "Shift" Logic)

The experiment runs two parallel arms. A "Shift" (decrease in IC_{50}) in the Pre-incubation arm indicates Time-Dependent Inhibition (TDI).[2]



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Figure 1: Dual-arm workflow to detect both reversible and time-dependent inhibition.

Step-by-Step Procedure

- Preparation: Thaw HLM on ice. Prepare **Columbianetin** working solutions (0.1 μ M – 100 μ M) in phosphate buffer (100 mM, pH 7.4). Ensure final DMSO < 0.1% to prevent solvent-induced enzyme inhibition.
- Arm A (No Pre-incubation):
 - Mix HLM (0.5 mg/mL final), **Columbianetin**, and Substrate.
 - Initiate reaction with NADPH.
 - Incubate for 10 minutes at 37°C.
- Arm B (30 min Pre-incubation):
 - Mix HLM and **Columbianetin** and NADPH.
 - Incubate for 30 minutes at 37°C (Allowing potential reactive metabolites to form).
 - Add Substrate to initiate the residual activity measurement.
 - Incubate for 10 minutes.
- Termination: Add ice-cold ACN (1:3 ratio) containing Internal Standard. Vortex for 1 min.

- Clarification: Centrifuge at 4,000 rpm for 20 min at 4°C.
- Detection: Inject supernatant into LC-MS/MS monitoring the specific metabolite (e.g., 1'-hydroxymidazolam).

Data Interpretation

Calculate the IC₅₀ for both arms.

- Shift Ratio:
- Result: If Ratio > 1.5, **Columbianetin** acts as a Time-Dependent Inhibitor (likely MBI). If Ratio ≈ 1.0, inhibition is purely reversible.

Core Protocol B: Acetylcholinesterase (AChE) Inhibition

Context: **Columbianetin** has shown potential in treating neurodegenerative conditions.^[3] This assay uses a modified Ellman's method to quantify inhibition of AChE, preventing the hydrolysis of Acetylthiocholine (ATCh).

Reagents

- Buffer: 100 mM Phosphate Buffer (pH 8.0).
- Enzyme: Electric Eel AChE (Type VI-S).
- Substrate: Acetylthiocholine iodide (ATCh, 15 mM).
- Chromogen: DTNB (Ellman's Reagent, 3 mM).
- Control: Donepezil (Positive Control).

Protocol Steps

- Plate Setup: Use a 96-well clear microplate.
- Incubation Mix:

- 140 μ L Phosphate Buffer.
- 20 μ L **Columbianetin** solution (range 1 μ M – 200 μ M).
- 20 μ L AChE enzyme solution (0.2 U/mL).
- Pre-Incubation: Incubate at 25°C for 15 minutes. Note: This allows the inhibitor to bind the active site or peripheral anionic site.
- Reaction Start: Add 10 μ L of DTNB and 10 μ L of ATCh substrate.
- Measurement: Monitor absorbance at 412 nm immediately in kinetic mode for 5-10 minutes (30-second intervals).

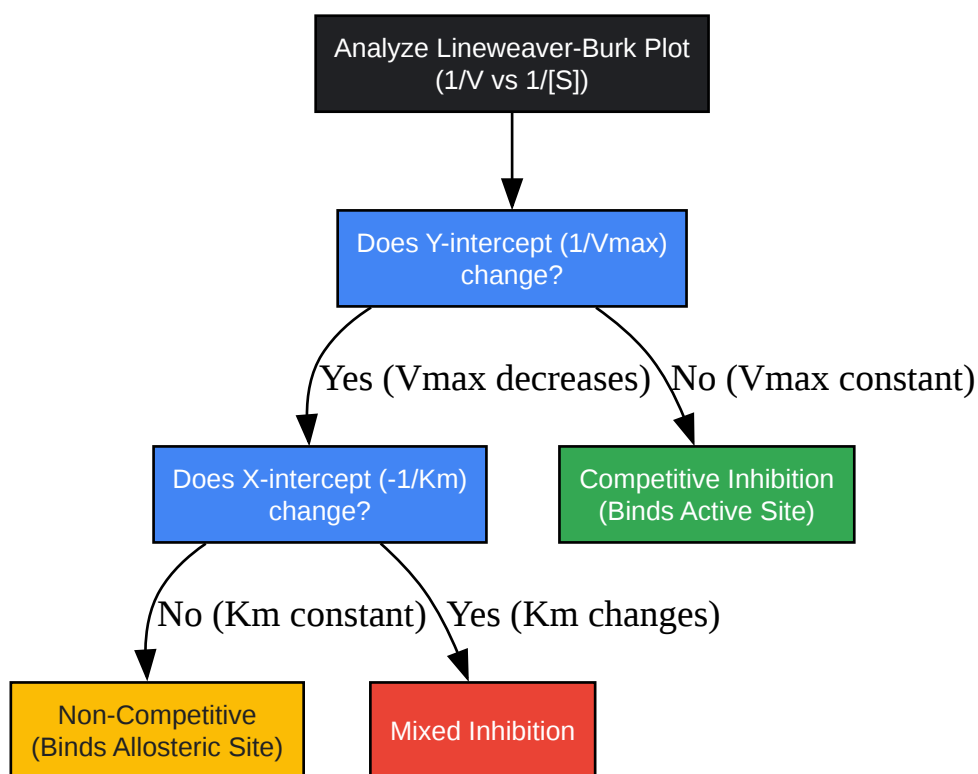
Calculation

Calculate the slope (velocity) of the reaction (

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Mechanism Determination Logic

Understanding whether **Columbianetin** acts competitively or non-competitively is vital for clinical predictions.



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Figure 2: Decision tree for interpreting kinetic data from varying substrate/inhibitor concentrations.

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